

Technical Guide: Fenofibrate-13C6

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Compound of Interest

Compound Name: *Fenofibrate-13C6*

Cat. No.: *B15557610*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of **Fenofibrate-13C6**, a stable isotope-labeled version of the lipid-regulating agent Fenofibrate. Fenofibrate is a widely prescribed medication for the treatment of dyslipidemia, primarily acting as a peroxisome proliferator-activated receptor alpha (PPAR α) agonist.^{[1][2]} Isotopically labeled compounds such as **Fenofibrate-13C6** are indispensable tools in modern biomedical research, particularly in pharmacokinetic studies, metabolic profiling, and as internal standards for quantitative analysis by mass spectrometry. This guide will cover the available technical data, potential applications, and relevant experimental context for **Fenofibrate-13C6**.

Chemical and Physical Data

While a specific CAS number for **Fenofibrate-13C6** is not readily available in public chemical databases, the properties of the unlabeled compound, Fenofibrate, are well-documented and provide a reference point.

Table 1: Physicochemical Properties of Fenofibrate

Property	Value	Source
CAS Number	49562-28-9	[3][4]
Molecular Formula	C ₂₀ H ₂₁ ClO ₄	[5]
Molecular Weight	360.83 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	79-82 °C	
Solubility	Sparingly soluble in water. Soluble in organic solvents like ethanol, DMSO, and dimethylformamide (DMF).	
IUPAC Name	propan-2-yl 2-[4-(4-chlorobenzoyl)phenoxy]-2-methylpropanoate	

For **Fenofibrate-13C6**, the molecular weight would be increased by approximately 6.018 g/mol due to the substitution of six ¹²C atoms with ¹³C atoms. The exact location of the ¹³C labels would need to be specified by the manufacturer.

Applications in Research and Development

Stable isotope-labeled compounds like **Fenofibrate-13C6** are primarily used as internal standards in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS/MS). The co-elution of the labeled standard with the unlabeled analyte allows for precise and accurate quantification by correcting for matrix effects and variations in sample processing and instrument response.

Given the metabolic pathways of Fenofibrate, **Fenofibrate-13C6** can also be employed in metabolic fate and drug-drug interaction studies. Following administration, Fenofibrate is rapidly hydrolyzed to its active metabolite, fenofibric acid. Studies have utilized LC-MS/MS to identify various metabolites of fenofibrate in biological matrices like urine and plasma. The use

of a ^{13}C -labeled tracer would facilitate the unambiguous identification and quantification of its metabolites.

Experimental Protocols

While specific experimental protocols for **Fenofibrate- $^{13}\text{C}_6$** are not widely published, methodologies for the analysis of Fenofibrate and its metabolites using isotopically labeled internal standards (such as Fenofibrate- d_6) are well-established and can be adapted.

Sample Preparation for LC-MS/MS Analysis

A typical protocol for the extraction of Fenofibrate and its metabolites from plasma or urine would involve the following steps:

- **Internal Standard Spiking:** A known concentration of **Fenofibrate- $^{13}\text{C}_6$** is added to the biological sample at the beginning of the extraction process.
- **Protein Precipitation:** For plasma samples, proteins are precipitated using a solvent like acetonitrile or methanol.
- **Liquid-Liquid Extraction or Solid-Phase Extraction (SPE):** Further purification can be achieved to remove interfering substances.
- **Reconstitution:** The dried extract is reconstituted in a solvent compatible with the LC mobile phase.

LC-MS/MS Instrumentation and Conditions

The following table summarizes typical parameters for the analysis of Fenofibrate.

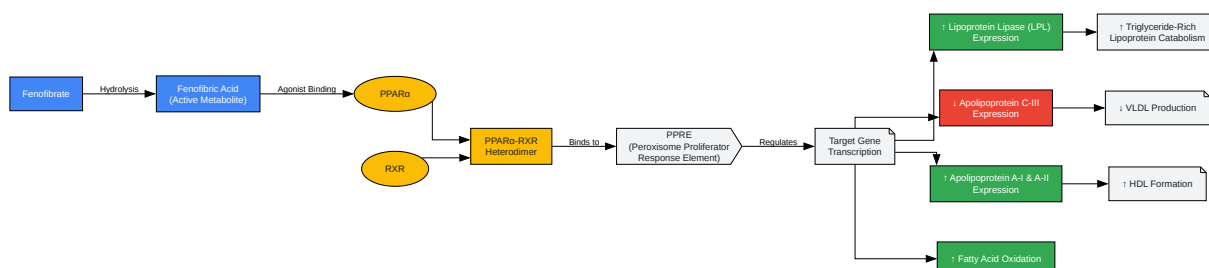
Table 2: Exemplary LC-MS/MS Parameters for Fenofibrate Analysis

Parameter	Typical Setting
LC Column	Reversed-phase C18 column
Mobile Phase	A gradient of water and an organic solvent (e.g., acetonitrile or methanol) with a modifier like formic acid.
Ionization Mode	Electrospray Ionization (ESI), typically in positive or negative mode depending on the analyte.
Mass Spectrometer	Triple quadrupole mass spectrometer.
Detection Mode	Multiple Reaction Monitoring (MRM).

For **Fenofibrate-13C6**, the MRM transitions would be shifted by +6 m/z units compared to the unlabeled Fenofibrate, assuming a 6-carbon labeling pattern.

Signaling Pathway

Fenofibrate primarily exerts its therapeutic effects by activating the Peroxisome Proliferator-Activated Receptor alpha (PPAR α), a nuclear receptor that regulates the expression of genes involved in lipid metabolism.



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Caption: Mechanism of action of Fenofibrate via PPAR α activation.

Quantitative Data

Quantitative data from clinical studies on Fenofibrate demonstrate its efficacy in modulating lipid profiles. While specific data for **Fenofibrate-13C6** is not available, the expected biological effects would be identical to the unlabeled drug.

Table 3: Effects of Fenofibrate on Lipid Parameters in Patients with Hypertriglyceridemia

Parameter	Baseline (mean ± SD)	Change after 6 months of Treatment	p-value	Source
Triglycerides (mmol/L)	3.6 ± 1.5	-50.1%	< 0.001	
Total Cholesterol	Not specified	-24.7%	< 0.001	
LDL-C	Not specified	-25.5%	< 0.001	
Non-HDL-C	Not specified	-33.7%	Not specified	

Table 4: Efficacy of Fenofibrate Monotherapy in Persons with Spinal Cord Injury (4-month trial)

Parameter	Change from Baseline	p-value	Source
Serum Triglycerides	-40% (±20%)	< 0.05	
LDL-C	-18% (±12%)	< 0.05	
HDL-C	+23% (±23%)	< 0.05	

Conclusion

Fenofibrate-13C6 is a valuable research tool for scientists and drug development professionals. Its primary application lies in its use as an internal standard for the accurate quantification of Fenofibrate and its metabolites in biological samples. Furthermore, it can serve as a tracer in studies investigating the metabolism and disposition of Fenofibrate. While a specific CAS number is not readily found in public databases, its chemical properties and biological activity are expected to be analogous to unlabeled Fenofibrate. The experimental protocols and signaling pathway information provided in this guide offer a solid foundation for the integration of **Fenofibrate-13C6** into research and development workflows.

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References

- [1. Fenofibrate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Role of Fenofibrate Use in Dyslipidemia and Related Comorbidities in the Asian Population: A Narrative Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Page loading... \[guidechem.com\]](#)
- [4. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [5. Fenofibrate | C₂₀H₂₁ClO₄ | CID 3339 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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